

Mtb ATP synthase-IN-1 solubility and formulation challenges

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Compound of Interest

Compound Name: *Mtb ATP synthase-IN-1*

Cat. No.: *B10854837*

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Mtb ATP synthase-IN-1 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Mtb ATP synthase-IN-1**. The information is designed to address common challenges related to the solubility and formulation of this potent Mycobacterium tuberculosis (Mtb) ATP synthase inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the known solubility of **Mtb ATP synthase-IN-1** in common laboratory solvents?

A1: The solubility of **Mtb ATP synthase-IN-1** has been determined in Dimethyl Sulfoxide (DMSO). Information regarding its solubility in other common solvents like ethanol and water is not readily available in public literature and would likely require experimental determination.

Q2: What is a recommended solvent for preparing stock solutions of **Mtb ATP synthase-IN-1**?

A2: DMSO is the recommended solvent for preparing stock solutions of **Mtb ATP synthase-IN-1**. A high concentration stock solution can be prepared and stored for future use.

Q3: How should I store **Mtb ATP synthase-IN-1**, both as a powder and in solution?

A3: Proper storage is crucial to maintain the stability and activity of **Mtb ATP synthase-IN-1**. The following storage conditions are recommended:

- Powder: Store at -20°C for up to 3 years.
- In DMSO solution: Store at -80°C for up to 1 year.

Q4: I am observing precipitation when diluting my DMSO stock solution in an aqueous buffer. What can I do?

A4: This is a common issue for poorly water-soluble compounds. Here are a few troubleshooting steps:

- Decrease the final concentration: The compound may be precipitating because its solubility limit in the final aqueous buffer is exceeded. Try lowering the final concentration of **Mtb ATP synthase-IN-1** in your assay.
- Increase the percentage of DMSO in the final solution: While it is important to consider the tolerance of your experimental system to DMSO, a slight increase in the final DMSO concentration may help to keep the compound in solution.
- Use a surfactant: Incorporating a biocompatible surfactant, such as Tween-80 or Polysorbate 80, in your final buffer can help to maintain the solubility of hydrophobic compounds.
- Prepare a fresh dilution: Do not use stock solutions that have been stored for extended periods at 4°C, as the compound may have started to precipitate. It is always best to prepare fresh dilutions from a properly stored frozen stock.

Troubleshooting Guides

Solubility Challenges

It is a known challenge that many potent biological inhibitors, such as **Mtb ATP synthase-IN-1**, exhibit low aqueous solubility. This can present significant hurdles during in vitro and in vivo experiments. The following table summarizes the known solubility data and provides a starting point for your experiments.

Solvent	Solubility	Recommendations & Remarks
DMSO	100 mg/mL (309.31 mM)	Sonication is recommended to aid dissolution. This is the preferred solvent for creating high-concentration stock solutions.
Ethanol	Not specified in literature	Experimental determination is recommended.
Water	Not specified in literature	Expected to be very low. Direct dissolution in aqueous buffers is not recommended.

Formulation for In Vivo Studies

For researchers conducting animal studies, a suitable formulation is critical for achieving adequate exposure and reliable results. A published protocol for an in vivo formulation of **Mtb ATP synthase-IN-1** provides a robust starting point.

Published In Vivo Formulation Protocol

This protocol yields a clear solution of ≥ 2.08 mg/mL.

Component	Percentage of Final Volume	Role
Mtb ATP synthase-IN-1 in DMSO (20.8 mg/mL stock)	10%	Active Pharmaceutical Ingredient (API) in a solubilizing agent
PEG300	40%	Co-solvent
Tween-80	5%	Surfactant/Emulsifier
Saline	45%	Vehicle

Experimental Protocols

Protocol for Preparation of Mtb ATP synthase-IN-1 Stock Solution (100 mg/mL in DMSO)

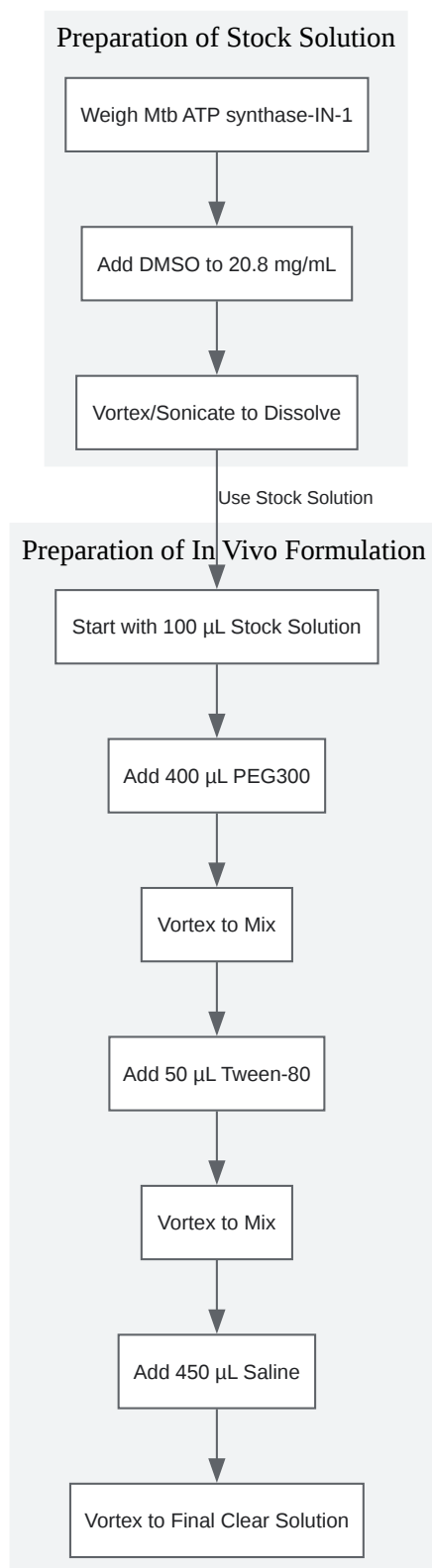
- **Weighing:** Accurately weigh the desired amount of **Mtb ATP synthase-IN-1** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to achieve a final concentration of 100 mg/mL.
- **Dissolution:** Vortex the solution vigorously. If necessary, sonicate the solution in a water bath for a short period until the compound is fully dissolved.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Protocol for Preparation of the In Vivo Formulation (1 mL)

- **Prepare Stock Solution:** Prepare a 20.8 mg/mL stock solution of **Mtb ATP synthase-IN-1** in DMSO as described above.
- **Mixing:** In a sterile tube, add 100 µL of the 20.8 mg/mL **Mtb ATP synthase-IN-1** DMSO stock solution to 400 µL of PEG300.
- **Homogenize:** Mix the solution thoroughly by vortexing until it is visibly homogeneous.
- **Add Surfactant:** Add 50 µL of Tween-80 to the mixture and vortex again to ensure even distribution.
- **Final Dilution:** Add 450 µL of sterile saline to the mixture to bring the total volume to 1 mL.
- **Final Mixing:** Vortex the final formulation thoroughly. The resulting solution should be clear.

Visualized Workflow

The following diagram illustrates the workflow for preparing the in vivo formulation of **Mtb ATP synthase-IN-1**.



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Workflow for in vivo formulation of **Mtb ATP synthase-IN-1**.

This technical support guide is intended to provide a starting point for researchers. Specific experimental conditions may need to be optimized based on the requirements of the individual assay or study.

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